Application Notes & Protocols: Ticagrelor Sulphone Certified Reference Material

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ticagrelor sulphone*
CAS No.:	*1788033-05-5*
Cat. No.:	*B579956*

Get Quote

A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Critical Role of Impurity Profiling in Ticagrelor Quality Assurance

Ticagrelor is a potent and reversible P2Y12 receptor antagonist, pivotal in the management of acute coronary syndromes (ACS) by inhibiting platelet aggregation.[1][2] The therapeutic efficacy and safety of Ticagrelor are intrinsically linked to its purity profile. Regulatory bodies worldwide, guided by the International Council for Harmonisation (ICH) guidelines, mandate rigorous control over impurities in active pharmaceutical ingredients (APIs) and finished drug products.[3] Impurities, which can arise from the manufacturing process, degradation, or storage, may possess undesirable pharmacological or toxicological effects, potentially compromising patient safety.[3]

Therefore, the accurate identification and quantification of these impurities are paramount. This necessitates the use of highly characterized Certified Reference Materials (CRMs).[4] CRMs serve as the benchmark for analytical methods, ensuring accuracy, precision, and traceability in

© 2026 BenchChem. All rights reserved.

measurements.[4] This application note focuses on a key potential impurity, **Ticagrelor Sulphone**, and outlines the application of its CRM in pharmaceutical quality control.

Ticagrelor Sulphone: An Overview

Ticagrelor Sulphone is a process-related impurity and a potential degradation product of Ticagrelor. It is formed by the oxidation of the propylthio group of the Ticagrelor molecule to a sulphone.

Chemical Structure:

- Ticagrelor: (1S,2S,3R,5S)-3-[7-[[(1R,2S)-2-(3,4-Difluorophenyl)cyclopropyl]amino]-5-(propylthio)-3H-[1][5][6]triazolo[4,5-d]pyrimidin-3-yl]-5-(2-hydroxyethoxy)-1,2-cyclopentanediol[1]
- **Ticagrelor Sulphone**: (1S,2S,3R,5S)-3-[7-[[(1R,2S)-2-(3,4-Difluorophenyl)cyclopropyl]amino]-5-(propylsulphonyl)-3H-[1][5][6]triazolo[4,5-d]pyrimidin-3-yl]-5-(2-hydroxyethoxy)-1,2-cyclopentanediol

The structural difference is the oxidation state of the sulfur atom, which can impact the molecule's polarity and chromatographic behavior.

Ticagrelor Sulphone Certified Reference Material (CRM)

A CRM for **Ticagrelor Sulphone** is a highly purified and characterized substance intended for use as a calibration standard and for method validation. It provides a reliable means to identify and quantify this specific impurity in Ticagrelor drug substances and products.

Table 1: Typical Specifications for **Ticagrelor Sulphone** CRM

© 2026 BenchChem. All rights reserved.

Parameter	Specification
Chemical Name	(1S,2S,3R,5S)-3-[7-[[(1R,2S)-2-(3,4-Difluorophenyl)cyclopropyl]amino]-5-(propylsulphonyl)-3H-[1][5][6]triazolo[4,5-d]pyrimidin-3-yl]-5-(2-hydroxyethoxy)-1,2-cyclopentanediol
CAS Number	1788033-05-5
Molecular Formula	$C_{23}H_{28}F_2N_6O_6S$
Molecular Weight	554.57
Purity (HPLC)	≥ 98.0%
Format	Neat Solid (Powder)
Storage	2-8°C, protected from light
Certification	Accompanied by a Certificate of Analysis (CoA) detailing purity, identity, and traceability.

Application Protocols

The primary application of **Ticagrelor Sulphone** CRM is in the development, validation, and routine use of analytical methods for impurity profiling of Ticagrelor. High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric detection is the most common technique employed.

Protocol 1: Preparation of Stock and Working Standard Solutions

Objective: To prepare accurate concentrations of **Ticagrelor Sulphone** CRM for calibration and system suitability testing.

Materials:

- **Ticagrelor Sulphone** CRM

© 2026 BenchChem. All rights reserved.

- HPLC-grade Acetonitrile
- HPLC-grade Water
- Volumetric flasks (Class A)
- Analytical balance

Procedure:

- Stock Solution (e.g., 100 µg/mL):
  - Accurately weigh approximately 10 mg of **Ticagrelor Sulphone** CRM.
  - Transfer the weighed CRM to a 100 mL volumetric flask.
  - Add approximately 70 mL of acetonitrile and sonicate for 5 minutes to dissolve.
  - Allow the solution to return to room temperature.
  - Make up the volume to 100 mL with acetonitrile and mix thoroughly.
- Working Standard Solutions (for Calibration Curve):
  - Prepare a series of dilutions from the stock solution to create calibration standards at different concentration levels (e.g., 0.05, 0.1, 0.5, 1.0, 2.0 µg/mL).
  - Use a mixture of acetonitrile and water (e.g., 50:50 v/v) as the diluent to match the initial mobile phase composition.

Protocol 2: HPLC-UV Method for Quantification of Ticagrelor Sulphone

Objective: To separate and quantify **Ticagrelor Sulphone** in a Ticagrelor drug substance or product.

Table 2: Example HPLC-UV Chromatographic Conditions

© 2026 BenchChem. All rights reserved.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Time (min)
Flow Rate	1.0 mL/min
Column Temp.	30°C
Detection	UV at 254 nm
Injection Vol.	10 µL

System Suitability: Before sample analysis, inject a system suitability solution containing known concentrations of Ticagrelor and **Ticagrelor Sulphone**. The system is deemed suitable if:

- The resolution between the Ticagrelor and **Ticagrelor Sulphone** peaks is > 2.0.
- The tailing factor for both peaks is < 1.5.
- The relative standard deviation (%RSD) for replicate injections is < 2.0%.

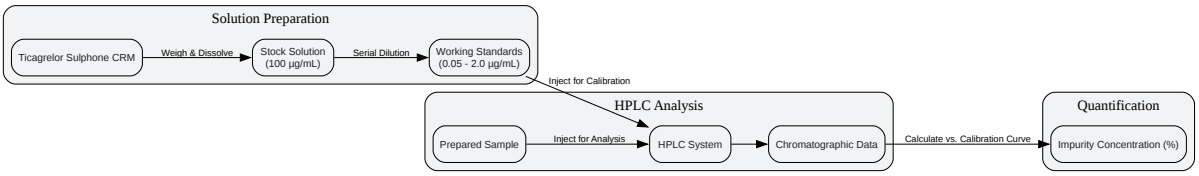
Sample Preparation:

- Accurately weigh a sample of Ticagrelor API or powdered tablets equivalent to 50 mg of Ticagrelor.
- Transfer to a 50 mL volumetric flask.
- Add approximately 35 mL of a 50:50 (v/v) mixture of acetonitrile and water and sonicate for 15 minutes.
- Allow to cool to room temperature and dilute to volume with the same solvent mixture.
- Filter a portion of the solution through a 0.45 µm syringe filter into an HPLC vial.

© 2026 BenchChem. All rights reserved.

Analysis and Calculation:

- Inject the prepared standard and sample solutions into the HPLC system.
- Identify the **Ticagrelor Sulphone** peak in the sample chromatogram by comparing its retention time with that of the CRM.
- Calculate the concentration of **Ticagrelor Sulphone** in the sample using the calibration curve generated from the working standard solutions.



Click to download full resolution via product page

Caption: Workflow for the quantification of **Ticagrelor Sulphone** using a CRM.

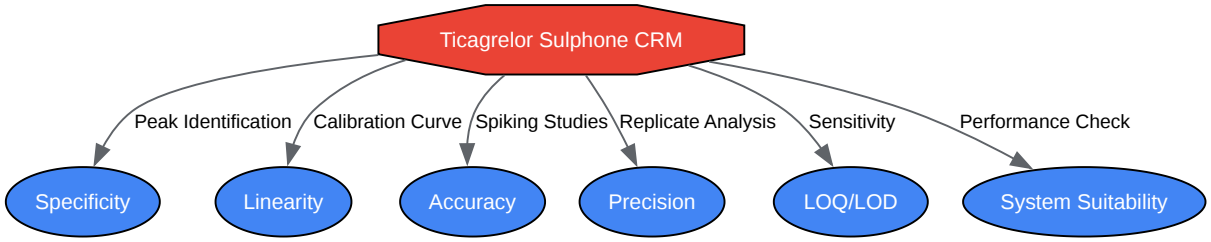
Method Validation Insights

The use of **Ticagrelor Sulphone** CRM is essential for the validation of the analytical method according to ICH guidelines.[7][8] Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by showing no interference at the retention time of **Ticagrelor Sulphone** from Ticagrelor, other known impurities, or placebo components.
- Linearity: The method's ability to obtain test results that are directly proportional to the concentration of the analyte. A calibration curve is generated using the CRM, and a correlation coefficient (r^2) of >0.999 is typically desired.

© 2026 BenchChem. All rights reserved.

- Accuracy: The closeness of the test results to the true value. This is often assessed by spiking a placebo or sample with known amounts of the CRM at different concentration levels and calculating the percent recovery.
- Precision: The degree of scatter between a series of measurements. It is evaluated at different levels: repeatability (intra-day) and intermediate precision (inter-day, different analysts/equipment).
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively. The LOQ is crucial for ensuring that the method is sensitive enough to measure impurities at or below the reporting threshold.



Click to download full resolution via product page

Caption: The central role of the CRM in analytical method validation.

Conclusion

The **Ticagrelor Sulphone** Certified Reference Material is an indispensable tool for pharmaceutical manufacturers and quality control laboratories. It ensures the reliability and accuracy of analytical methods used to monitor and control this potential impurity in Ticagrelor drug substance and drug product. The proper application of this CRM, as outlined in the protocols above, supports regulatory compliance, enhances product quality, and ultimately contributes to patient safety.

References

© 2026 BenchChem. All rights reserved.

- Drugs.com. (2025, September 24). Ticagrelor Monograph for Professionals. Available at: [Link]
- AG-Ticagrelor (Ticagrelor Tablets) Product Monograph. (2023, April 12). Angita Pharma Inc. Available at: [Link]
- Research and Reviews. (2021, September 27). Analytical Method Development and Validation of Ticagrelor. Available at: [Link]
- PubMed Central. (2021, January 8). Validation of an HPLC–MS/MS Method for the Determination of Plasma Ticagrelor and Its Active Metabolite Useful for Research and Clinical Practice. Available at: [Link]
- Pharmaffiliates. Ticagrelor-impurities. Available at: [Link]
- International Journal of Pharmaceutical Sciences Review and Research. (2023, August 30). Method Development and Validation Approaches for Ticagrelor: An In-Depth Analytical Review. Available at: [Link]
- Teva-Ticagrelor (ticagrelor) tablets Product Monograph. (2021, April 19). Teva Canada Limited. Available at: [Link]
- International Journal of Pharmacy and Chemistry. DEVELOPMENT OF A VALIDATED HPLC-PDA METHOD FOR STABILITY INDICATING STUDY OF TICAGRELOR: A NOVEL ANTI-PLATELET AGENT (P2Y12-ADP). Available at: [Link]
- ResearchGate. (2025, August 7). Analytical method development and validation studies of ticagrelor tablets by RP-HPLC. Available at: [Link]
- Google Patents. WO2013150495A2 - Preparation of ticagrelor.
- ORBi. Synthesis of ticagrelor analogues belonging to 1,2,3-triazolo[4,5-d] pyrimidines and study of their antiplatelet and antibacteri. Available at: [Link]
- Veeprho. Ticagrelor Impurities and Related Compound. Available at: [Link]
- Scribd. Ticagrelor - British Pharmacopoeia. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Geneesmiddeleninformatiebank. (2025, May 1). Public Assessment Report Scientific discussion Ticagrelor Xiromed 60 mg and 90 mg film-coated tablets. Available at: [Link]
- Public Assessment Report Scientific discussion Ticagrelor Newbury. (2022, March 8). Newbury Pharmaceuticals AB. Available at: [Link]
- PubMed. (2020, December 15). Synthesis of ticagrelor analogues belonging to 1,2,3-triazolo[4,5-d]pyrimidines and study of their antiplatelet and antibacterial activity. Available at: [Link]
- Shimadzu. Determination of Ticagrelor and its related impurities content from oral tablets as per proposed IP monograph UHPLC method. Available at: [Link]
- SynZeal. Ticagrelor Impurities. Available at: [Link]
- JOCPR. Novel synthesis of Ticagrelor, an ant. Available at: [Link]
- MSN Laboratories. Ticagrelor tablets IP 60 mg and 90 mg. Available at: [Link]
- SynZeal. Ticagrelor EP Impurity B | 1788033-05-5. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. drugs.com [drugs.com]
- 2. msnlabs.com [msnlabs.com]
- 3. veeprho.com [veeprho.com]
- 4. synthinkchemicals.com [synthinkchemicals.com]
- 5. Ticagrelor Sulphone | 1788033-05-5 [chemicalbook.com]
- 6. bocsci.com [bocsci.com]
- 7. rroij.com [rroij.com]

- 8. ijpsjournal.com [ijpsjournal.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Ticagrelor Sulphone Certified Reference Material]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579956/docs#application-notes-protocols-ticagrelor-sulphone-certified-reference-material]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check